

3-Mercaptopropylmethyldimethoxysilane safety data sheet (SDS) information

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Compound of Interest

Compound Name:	3-Mercaptopropylmethyldimethoxysilane
Cat. No.:	B1586355

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Technical Guide to the Safety of 3-Mercaptopropylmethyldimethoxysilane

Disclaimer: This document is intended for informational purposes for researchers, scientists, and drug development professionals. It summarizes publicly available safety data. It is not a substitute for the official Safety Data Sheet (SDS) provided by the manufacturer, which must be consulted for specific handling and emergency procedures.

Chemical Identification

3-Mercaptopropylmethyldimethoxysilane is an organosilane compound used as a coupling agent and surface modifier.^[1] Its bifunctional nature allows it to act as an interface between inorganic materials (like glass and metals) and organic polymers.^[1]

Identifier	Value
Chemical Name	3-Mercaptopropylmethyldimethoxysilane
Synonyms	3-(Dimethoxymethylsilyl)-1-propanethiol, Dimethoxy-(3-mercaptopropyl)methylsilane[2][3]
CAS Number	31001-77-1[3]
EC Number	250-426-8[3]
Molecular Formula	C ₆ H ₁₆ O ₂ SSi[2]
Molecular Weight	180.34 g/mol [2]

Hazard Identification

This substance is classified as hazardous. The primary hazards are related to its combustibility and its potential to cause irritation to the eyes, skin, and respiratory system.[4]

GHS Hazard Statements:

- H227: Combustible liquid.[5]
- H315: Causes skin irritation.[4]
- H319: Causes serious eye irritation.[4][5]
- H335: May cause respiratory irritation.[4]
- H411: Toxic to aquatic life with long-lasting effects.[6]

Signal Word: Warning[4][5]

It is important to note that this compound can react with moisture or water to form methanol.[5] Methanol is associated with its own set of hazards, including oral toxicity that can lead to nausea, headache, and visual disturbances, including blindness.[5][7]

Quantitative Data Summary

The following tables summarize key quantitative data typically found in an SDS for this compound.

Table 1: Physical and Chemical Properties

Property	Value	Source
Physical State	Liquid	[7]
Appearance	Colorless transparent liquid[2]	[2]
Odor	Unpleasant, stench[2][8]	[2][8]
Boiling Point	96 °C @ 30 mmHg[3]	[3]
Flash Point	93 °C (199.4 °F) - closed cup[3]	[3]
Density	1.0 g/mL at 25 °C[3]	[3]

| Solubility | Insoluble in water, soluble in alcohol; reacts slowly with water[2] ||[2] |

Table 2: Toxicological Information (Representative Data) Note: Specific toxicity values can vary between suppliers and testing protocols. The following are illustrative.

Parameter	Value	Species	Route
LD50 (Oral)	730 µL/kg	Rat	Oral

| LD50 (Dermal) | 2494 mg/kg | Rabbit | Dermal |

Table 3: Exposure Controls

Parameter	Value
Engineering Controls	Provide local exhaust or general room ventilation.[5][7] Emergency eyewash fountains and safety showers should be available.[5][7]

| OSHA PEL (for Methanol byproduct) | 200 ppm (TWA)[\[5\]](#) |

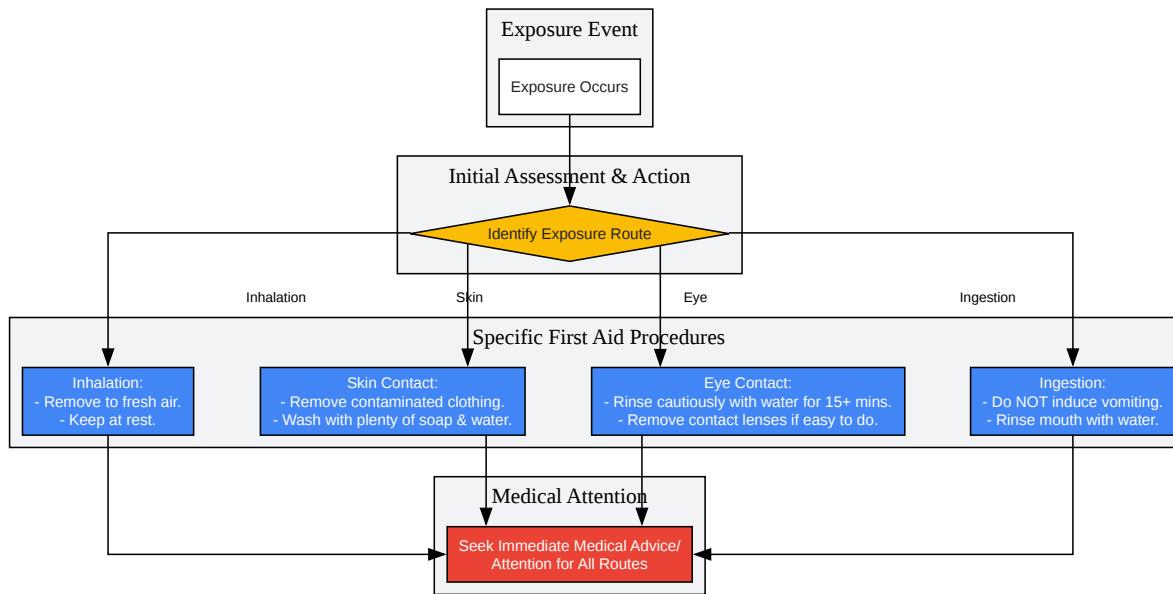
Experimental Protocols

While specific experimental details are proprietary to the testing agency, the methodologies for determining key safety data points generally follow internationally recognized standards.

- Flash Point Determination: The flash point is typically determined using a closed-cup method, such as the Pensky-Martens closed-cup tester (ASTM D93) or a similar standard. The liquid is heated at a controlled rate, and an ignition source is periodically introduced into the vapor space above the liquid. The flash point is the lowest temperature at which the vapors ignite.
- Acute Toxicity (LD50): Acute oral toxicity is often determined using a protocol like the OECD Guideline 423 (Acute Oral Toxicity - Acute Toxic Class Method). In this method, a stepwise procedure is used with a small number of animals. A test dose is administered to a group of animals (typically rats). Depending on the outcome (survival or mortality), the dose for the next group is adjusted up or down. This process continues until the dose causing mortality in 50% of the test population (the LD50) can be determined.

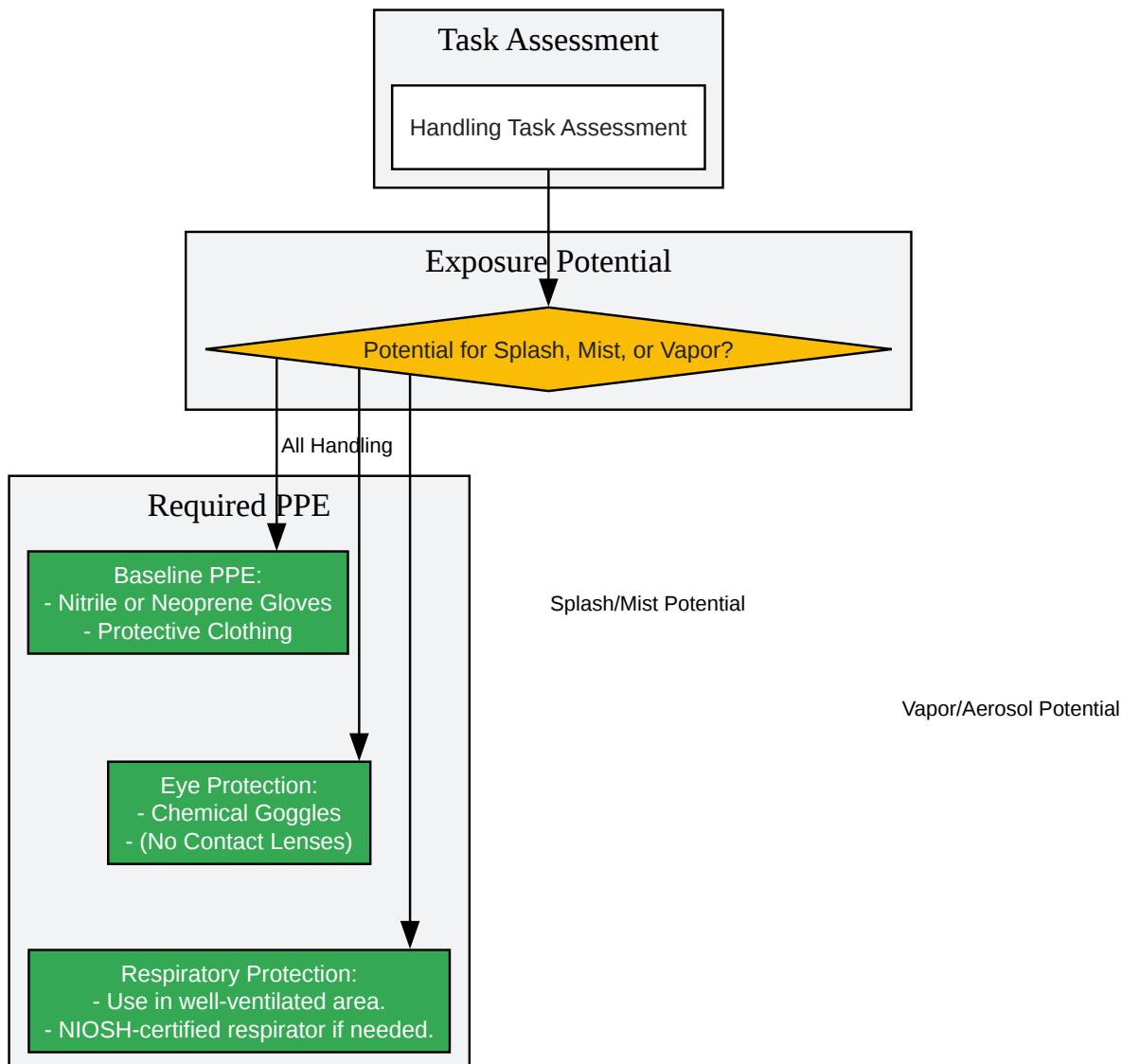
Safety Workflows and Logical Diagrams

First Aid Response Workflow The following diagram outlines the decision-making process for first aid after an exposure incident.

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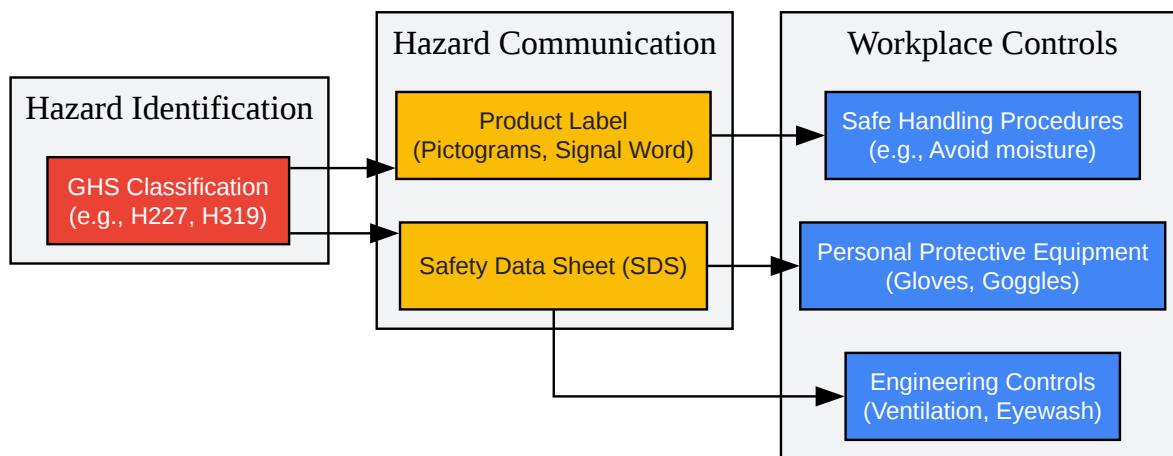
Caption: First aid decision workflow following an exposure event.

Personal Protective Equipment (PPE) Selection Logic This diagram shows the logical flow for selecting appropriate PPE based on the type of handling task.

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Caption: Logic for selecting appropriate personal protective equipment (PPE).

Hazard Communication and Control Pathway This diagram illustrates the flow of information from hazard classification to workplace controls.



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Caption: Information pathway from hazard classification to workplace controls.

Handling and Storage

- Handling: Use in a well-ventilated area.^[7] Avoid contact with skin, eyes, and clothing, and do not breathe vapor or mist.^{[5][7]} Keep away from heat, sparks, and open flames.^{[5][8]} Wash hands thoroughly after handling.^{[5][7]}
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances like moisture, water, and strong oxidizing agents.^{[7][8]} Keep containers tightly closed.^{[2][7]}

Fire-Fighting and Spill Measures

- Extinguishing Media: Use water spray, foam, carbon dioxide, or dry chemical.^[7]
- Fire-Fighting Procedures: Firefighters should wear self-contained breathing apparatus and full protective gear.^{[8][9]} Use water spray to cool exposed containers.^[5]
- Spill Cleanup: Evacuate unnecessary personnel and remove all ignition sources.^{[7][8]} Absorb the spill with a non-combustible material like sand or earth and place it in a suitable container for disposal.^{[8][9]} Ensure the cleanup area is well-ventilated.^[9]

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